Technical Guide: 4-Chlorobutanoyl Isothiocyanate in Heterocyclic Synthesis

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Compound of Interest

Compound Name:	*4-Chlorobutanoyl isothiocyanate*
Cat. No.:	*B8323140*

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Executive Summary

4-Chlorobutanoyl isothiocyanate (4-CBITC) is a highly reactive, bifunctional electrophile derived from 4-chlorobutyryl chloride. It serves as a "linchpin" reagent in organic synthesis, enabling the rapid construction of the 1,3-thiazine core—a pharmacophore found in various antimicrobials, analgesics, and enzyme inhibitors. Unlike simple alkyl isothiocyanates, 4-CBITC possesses both an acyl isothiocyanate moiety (reactive toward nucleophiles) and a

-chloroalkyl tail (reactive toward internal alkylation), allowing for cascade cyclization sequences.

Chemical Profile & Reagent Generation[1][2][3][4][5][6][7][8][9]

4-CBITC is rarely sold as an isolated commercial product due to its high reactivity and tendency to hydrolyze. It is almost exclusively generated in situ.

Structural Properties[10][11][12][13][14][15]

- IUPAC Name: **4-Chlorobutanoyl isothiocyanate**

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- Precursor CAS: 4-Chlorobutyryl chloride [4635-59-0][1]
- Molecular Formula:
- Functional Motifs:
  - Acyl Isothiocyanate (
    ): Highly electrophilic; reacts rapidly with amines, hydrazines, and thiols.
  - Alkyl Chloride (
    ): Located at the
    -position, enabling 6-membered ring closure via intramolecular nucleophilic substitution.

In Situ Synthesis Protocol

Objective: Generate 0.1 mol of 4-CBITC for immediate use.

Reagents:

- 4-Chlorobutyryl chloride (1.0 equiv)
- Ammonium thiocyanate (
) or Potassium thiocyanate (
) (1.1 equiv)
- Solvent: Anhydrous Acetone or Acetonitrile (MeCN)

Methodology:

- Activation: Dissolve
  (1.1 equiv) in anhydrous acetone under an inert atmosphere (
).

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- Addition: Add 4-chlorobutyryl chloride (1.0 equiv) dropwise at 0–5°C. The reaction is exothermic.
- Precipitation: Stir the mixture at room temperature for 30–60 minutes. A white precipitate of (or KCl) will form, indicating the exchange reaction is complete.
- Filtration (Optional but Recommended): For cleaner downstream chemistry, filter the reaction mixture under inert gas to remove the inorganic salt. The filtrate contains the active 4-CBITC and should be used immediately.

> *Technical Insight: Avoid using alcohols or water as solvents, as they will instantly react with the acyl isothiocyanate to form carbamates or hydrolyze the reagent.*

Primary Application: Synthesis of 2-Amino-1,3-Thiazine-4-ones[8][9][17]

The most significant application of 4-CBITC is the synthesis of 2-amino-5,6-dihydro-4H-1,3-thiazin-4-ones. This reaction proceeds via a two-stage cascade: intermolecular thiourea formation followed by intramolecular S-alkylation.

Reaction Mechanism[4][5]

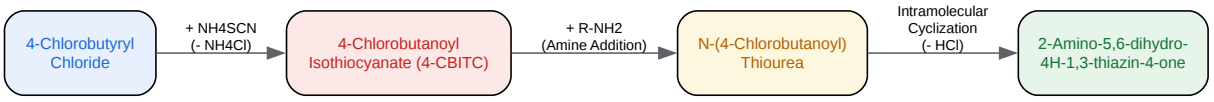
- Nucleophilic Addition: A primary amine ( ) attacks the isothiocyanate carbon, forming an -(4-chlorobutanoyl)thiourea intermediate.
- Cyclization: The sulfur atom of the thiourea acts as an internal nucleophile, attacking the -carbon bearing the chlorine.
- Elimination: Loss of

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(often scavenged by base) yields the cyclic 1,3-thiazine.

Visualized Pathway

The following diagram illustrates the transformation from the acid chloride to the final heterocycle.



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Figure 1: Synthetic pathway for accessing the 1,3-thiazine core via 4-CBITC.

Experimental Protocol: Synthesis of 2-(Phenylamino)-1,3-thiazin-4-one

Context: This protocol describes the reaction with aniline. It can be adapted for other aryl or alkyl amines.

- Preparation: Prepare 4-CBITC in acetone (10 mmol scale) as described in Section 2.2.
- Amine Addition: To the filtered isothiocyanate solution, add aniline (10 mmol) dropwise at room temperature.
- Intermediate Isolation (Optional): The

  -(4-chlorobutanoyl)-N'-phenylthiourea often precipitates or can be isolated by solvent evaporation. It appears as a solid (m.p. typically 100–120°C).
- Cyclization:
  - Method A (Thermal): Reflux the thiourea in ethanol or acetone for 2–4 hours.
  - Method B (Base-Promoted): Add a weak base (e.g.,

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or

) to scavenge the

generated during ring closure.

- Workup: Pour the reaction mixture into ice water. Filter the resulting solid precipitate. Recrystallize from ethanol/DMF.

Data Summary Table: Representative Yields

Amine Substrate ( )	Intermediate (Thiourea) Yield	Cyclized Product (Thiazine) Yield	Reaction Time (Cyclization)
Aniline	85-92%	78-85%	2 h (Reflux)
4-Methoxyaniline	88-95%	80-88%	1.5 h (Reflux)
4-Chloroaniline	80-85%	70-75%	3 h (Reflux)
2-Aminopyridine	75-80%	65-70%	4 h (Reflux)

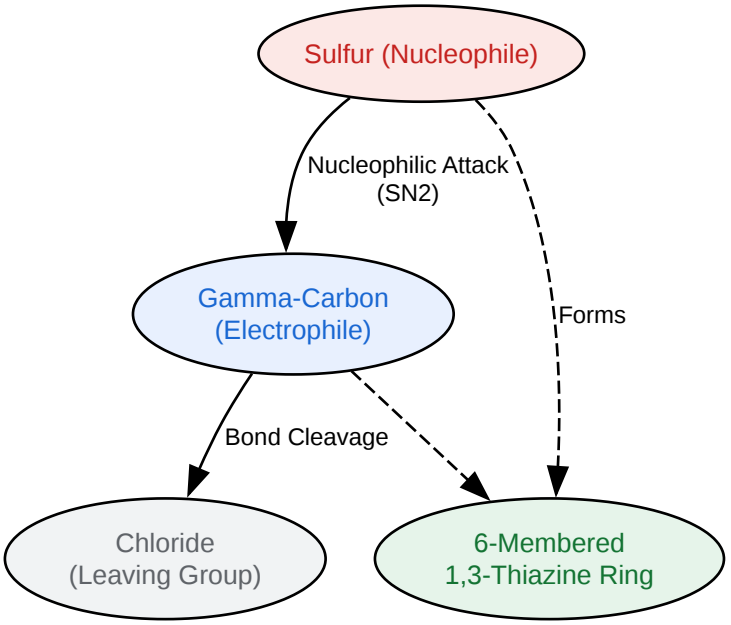
Structural Nuances: Ring Size Control

It is critical to distinguish 4-CBITC from its lower homolog, 3-chloropropionyl isothiocyanate.

- 4-Chlorobutanoyl ITC: Contains a 3-carbon alkyl chain between the carbonyl and the chloride. Cyclization yields a 6-membered ring (1,3-thiazine).
- 3-Chloropropionyl ITC: Contains a 2-carbon alkyl chain. Cyclization yields a 5-membered ring (thiazolidinone).

Researchers must verify the carbon chain length of their starting acid chloride to ensure the desired heterocycle is formed. The mechanism below highlights the atom counting for the 6-membered ring formation.

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Figure 2: Mechanistic logic of the ring closure. The sulfur atom attacks the gamma-carbon, displacing chloride to close the 6-membered ring.

Safety and Handling (E-E-A-T)

Hazard Class: Corrosive, Lachrymator, Toxic.

- Lachrymator: 4-Chlorobutyryl chloride and the generated isothiocyanate are potent lachrymators. All operations must be conducted in a properly functioning fume hood.
- Moisture Sensitivity: The isothiocyanate hydrolyzes to the amide or decomposes to toxic gases (

  ,

) upon contact with water. Store precursors under inert gas.
- Waste Disposal: Quench excess isothiocyanate with dilute ammonia or methanol before disposal. Do not pour directly into aqueous waste streams without quenching.

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